

Designing a Cellular Assay for cIAP1-Mediated Protein Degradation

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Compound of Interest

Compound Name: *cIAP1 Ligand-Linker Conjugates*
15
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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

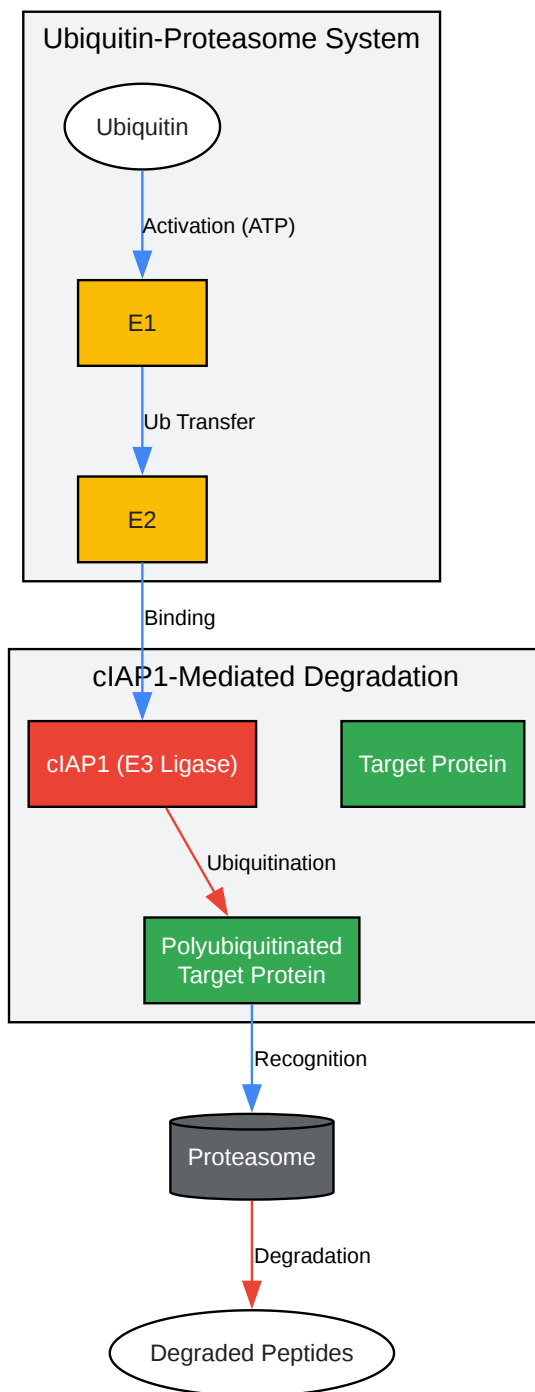
Introduction

Cellular inhibitor of apoptosis protein 1 (cIAP1) is a key regulator of cellular signaling pathways, acting as an E3 ubiquitin ligase to target proteins for proteasomal degradation.[1][2] This function is crucial in processes such as apoptosis, inflammation, and cell proliferation.[3][4] The ability of cIAP1 to ubiquitinate and degrade specific protein substrates has made it an attractive target for therapeutic intervention, particularly in the field of targeted protein degradation (TPD). [5][6] Technologies like Proteolysis-Targeting Chimeras (PROTACs) can hijack cIAP1 to induce the degradation of disease-causing proteins.[5][7] This document provides detailed protocols for designing and implementing a cellular assay to investigate cIAP1-mediated protein degradation.

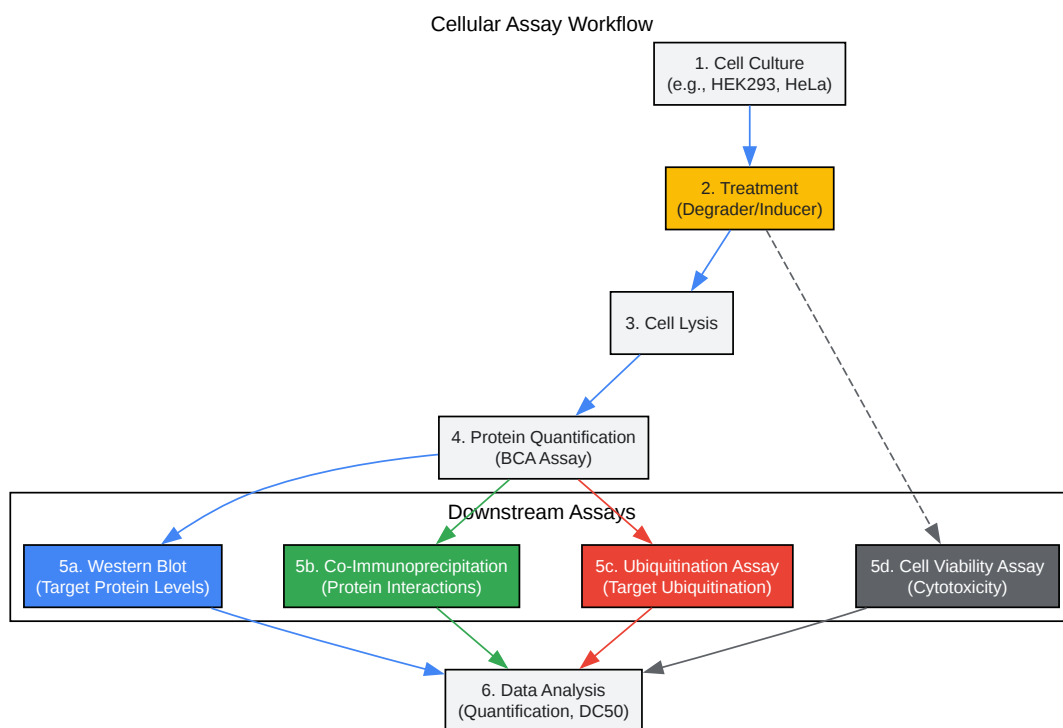
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the cIAP1-mediated protein degradation pathway and the general workflow for a cellular assay to study this process.

cIAP1-Mediated Protein Degradation Pathway

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Caption: cIAP1-Mediated Protein Degradation Pathway.



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